

Essential Safety and Disposal Protocol for ONX-0914 TFA

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Compound of Interest

Compound Name: ONX-0914 TFA

Cat. No.: B8176041

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Disclaimer: This document provides guidance on the proper disposal of **ONX-0914 TFA** based on general laboratory safety principles and information regarding its components. As no specific Safety Data Sheet (SDS) for **ONX-0914 TFA** is readily available, these recommendations should be supplemented by a thorough risk assessment conducted by qualified personnel at your institution. Always adhere to your local, state, and federal regulations for hazardous waste disposal.

This guide is intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of **ONX-0914 TFA**, a potent and selective immunoproteasome inhibitor. Due to the bioactive nature of this compound and the presence of the trifluoroacetic acid (TFA) salt, stringent safety measures are imperative throughout the handling and disposal process.

Chemical and Physical Properties

A summary of the available quantitative data for ONX-0914 and Trifluoroacetic Acid is presented below. This information is crucial for understanding the compound's behavior and potential hazards.

Property	Value (ONX-0914)	Value (Trifluoroacetic Acid)
Molecular Formula	$C_{31}H_{40}N_4O_7$	$C_2HF_3O_2$
Molecular Weight	580.67 g/mol	114.02 g/mol
Appearance	White to off-white solid	Colorless liquid
Solubility	Soluble in DMSO	Miscible with water

Personal Protective Equipment (PPE)

Given the potent nature of ONX-0914 and the corrosive properties of TFA, a comprehensive PPE strategy is essential to minimize exposure risk.

- **Respiratory Protection:** For operations with a high risk of aerosol generation, a powered air-purifying respirator (PAPR) is recommended. For other handling procedures, a reusable half or full-facepiece respirator with appropriate particulate filters (P100/FFP3) should be used after a proper fit test.
- **Hand Protection:** Double gloving with nitrile gloves is mandatory. The outer pair should be changed immediately upon contamination or at regular intervals.
- **Eye Protection:** Chemical splash goggles that provide a complete seal around the eyes are required. A face shield should be worn over goggles for additional protection against splashes.
- **Body Protection:** A disposable lab coat or coveralls made from materials like Tyvek® should be worn over personal clothing.^[1]
- **Foot Protection:** Closed-toe shoes are required. Disposable shoe covers should be worn in the designated handling area and removed before exiting.

Spill Response Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- **Evacuate and Secure:** Immediately evacuate the spill area and restrict access.
- **Assess the Spill:** Determine the extent of the spill. For minor spills that do not pose an immediate threat, trained laboratory personnel may proceed with cleanup. For major spills, contact your institution's Environmental Health & Safety (EHS) department.
- **Don Appropriate PPE:** Before attempting cleanup, don the full PPE as described above.
- **Containment and Cleanup:**
 - For liquid spills, use an inert absorbent material, such as vermiculite or sand, to contain the spill.
 - For solid spills, carefully scoop the material into a designated waste container. Avoid generating dust.
 - Clean the spill area with a suitable decontamination solution.
- **Waste Disposal:** All materials used for spill cleanup must be collected, placed in a sealed and labeled container, and disposed of as hazardous waste.

Disposal Procedure for ONX-0914 TFA

Proper disposal is critical to ensure the safety of personnel and to prevent environmental contamination. The following step-by-step procedure should be followed:

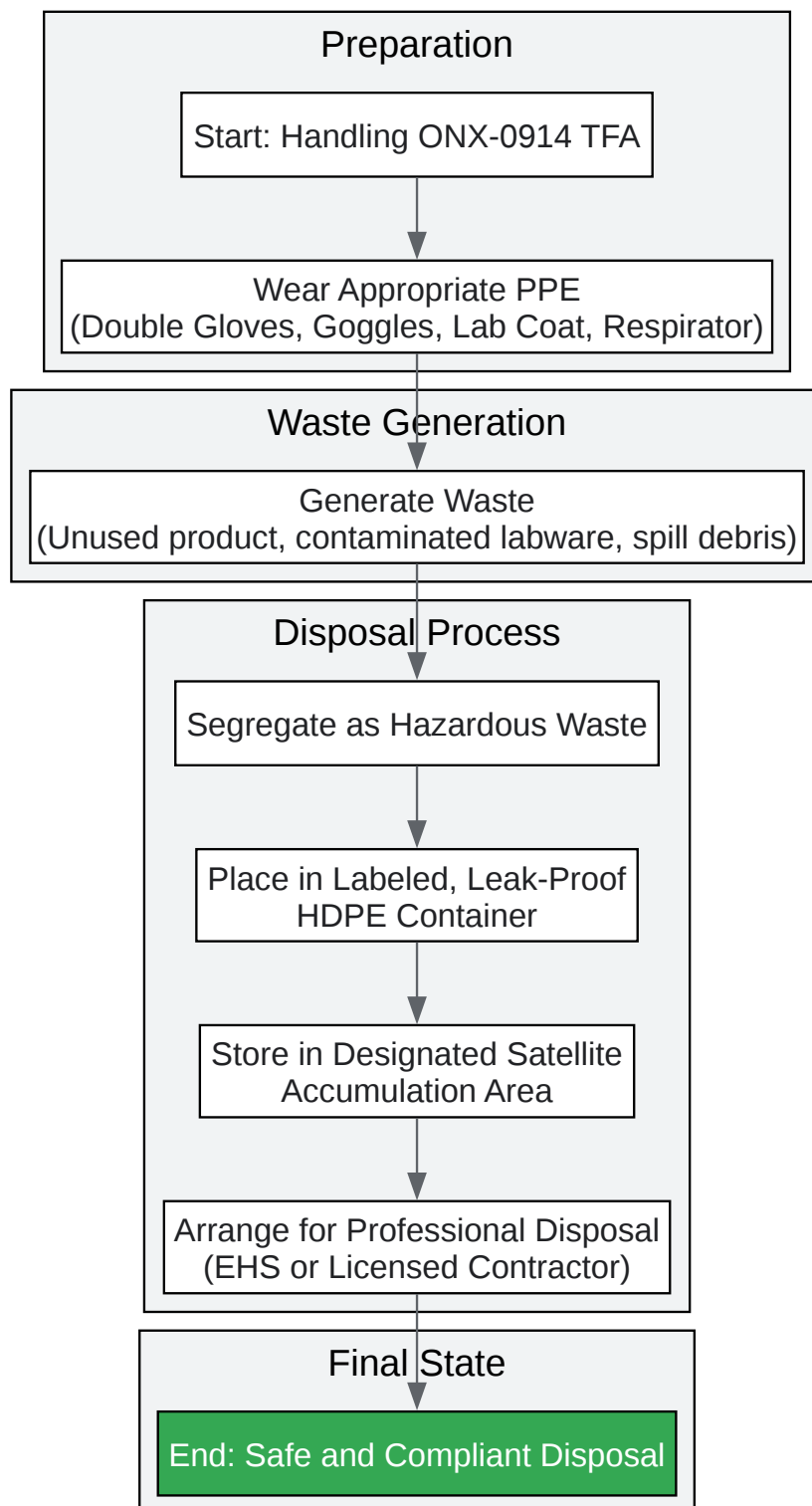
- **Waste Identification and Segregation:**
 - All waste containing **ONX-0914 TFA**, including unused product, contaminated labware (e.g., pipette tips, vials), and spill cleanup materials, must be treated as hazardous waste.
 - Segregate **ONX-0914 TFA** waste from other chemical waste streams to avoid incompatible mixtures. Do not mix with strong bases or oxidizing agents.^[2]
- **Containerization:**
 - Use a dedicated, leak-proof, and clearly labeled hazardous waste container. The container should be compatible with both the organic compound and the acidic nature of TFA. A

high-density polyethylene (HDPE) container is a suitable choice.

- The label must clearly state "Hazardous Waste" and "**ONX-0914 TFA**".
- Storage:
 - Store the sealed waste container in a designated and well-ventilated satellite accumulation area.
 - Ensure the storage area is away from incompatible materials.
- Final Disposal:
 - Arrange for the collection and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.
 - Do not dispose of **ONX-0914 TFA** down the drain or in regular trash.[3]

The logical workflow for the proper disposal of **ONX-0914 TFA** is illustrated in the diagram below.

ONX-0914 TFA Disposal Workflow



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Caption: Logical workflow for the proper disposal of **ONX-0914 TFA**.

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